

# Application Notes and Protocols: High-Purity Phosmet Oxon as an Analytical Reference Standard

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## Compound of Interest

Compound Name: *Phosmet oxon*

Cat. No.: *B1677708*

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## Introduction

**Phosmet oxon** is the primary toxic metabolite of the organophosphate insecticide phosmet. Its presence in food commodities and environmental samples is a key indicator of phosmet use and potential exposure. Accurate and reliable quantification of **phosmet oxon** is therefore critical for food safety, environmental monitoring, and toxicological research. High-purity **phosmet oxon** as an analytical reference standard is an indispensable tool for achieving accurate and reproducible results in these applications.

This document provides detailed application notes and protocols for the use of high-purity **phosmet oxon** as an analytical reference standard. It includes information on the material's properties, stability, and detailed methodologies for its analysis by Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and Gas Chromatography-Mass Spectrometry (GC-MS).

## Product Specifications and Properties

High-purity **phosmet oxon** is available from several commercial suppliers as a certified reference material (CRM). These standards are typically characterized by a high degree of chemical purity, ensuring their suitability for use in sensitive analytical techniques.

Table 1: Physicochemical Properties of **Phosmet Oxon**

Property	Value	Reference
Chemical Name	2-(dimethoxyphosphorylsulfanylmethyl)isoindole-1,3-dione	--INVALID-LINK--
CAS Number	3735-33-9	--INVALID-LINK--
Molecular Formula	C <sub>11</sub> H <sub>12</sub> NO <sub>5</sub> PS	--INVALID-LINK--
Molecular Weight	301.26 g/mol	--INVALID-LINK--
Appearance	Off-white to pink solid (for the parent compound phosmet)	--INVALID-LINK--
Purity	≥ 95%	[1]

Table 2: Solubility of Phosmet (as an indicator for **Phosmet Oxon**)

Solvent	Solubility (g/L) at 25 °C	Reference
Acetone	650	[2]
Methanol	50	[2]
Ethyl Acetate	57 - 67	[3]
Acetonitrile	Very Soluble	[4]

Note: Specific solubility data for **phosmet oxon** is limited; the data for the parent compound, phosmet, is provided as an estimate of its solubility in common organic solvents.

## Stability and Storage

Proper storage and handling of the **phosmet oxon** analytical standard are crucial to maintain its integrity and ensure the accuracy of analytical results.

Storage:

- Store the neat material at -20°C in a tightly sealed container, protected from light and moisture.
- Stock solutions should be stored at -20°C or below.

Stability: **Phosmet oxon**, like its parent compound phosmet, is susceptible to hydrolysis, particularly under neutral to alkaline conditions. It is also prone to photolytic degradation.

Table 3: Hydrolysis Half-life of Phosmet (as an indicator for **Phosmet Oxon**)

pH	Temperature (°C)	Half-life	Reference
4.5	20	13 days	
5	25	7.5 days	
7	20	< 12 hours	
7	25	7.8 hours	
8.3	20	< 4 hours	
9	25	4.5 minutes	

Note: The hydrolysis data for the parent compound, phosmet, is provided as a strong indicator of the stability of **phosmet oxon**, which is expected to be at least as, or more, susceptible to hydrolysis.

## Experimental Protocols

### Preparation of Standard Solutions

1. Stock Standard Solution (e.g., 1000 µg/mL): a. Allow the vial containing the neat **phosmet oxon** standard to equilibrate to room temperature before opening to prevent condensation. b. Accurately weigh a suitable amount of the standard (e.g., 10 mg) into a Class A volumetric flask (e.g., 10 mL). c. Dissolve the standard in a suitable solvent, such as acetonitrile or methanol, and bring to volume. d. Sonicate for a few minutes to ensure complete dissolution. e. Store the stock solution at -20°C in an amber vial.

2. Intermediate and Working Standard Solutions: a. Prepare intermediate and working standard solutions by serial dilution of the stock solution with the appropriate solvent. b. For LC-MS/MS analysis, the final solvent should be compatible with the mobile phase. c. For GC-MS analysis, the final solvent should be suitable for the injection technique (e.g., ethyl acetate or isooctane).

## Sample Preparation: QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe)

The QuEChERS method is a widely used sample preparation technique for the analysis of pesticide residues in food matrices.

### Workflow for QuEChERS Sample Preparation



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### QuEChERS Sample Preparation Workflow

## Analytical Methodologies

Instrumentation: A triple quadrupole mass spectrometer coupled with a high-performance liquid chromatography system.

Table 4: LC-MS/MS Parameters for **Phosmet Oxon** Analysis

Parameter	Recommended Conditions
LC Column	C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 µm)
Mobile Phase A	Water with 0.1% formic acid and 5 mM ammonium formate
Mobile Phase B	Methanol with 0.1% formic acid and 5 mM ammonium formate
Gradient	Start with 5-10% B, ramp up to 95-100% B, hold, and return to initial conditions
Flow Rate	0.2 - 0.4 mL/min
Injection Volume	1 - 10 µL
Column Temperature	30 - 40 °C
Ionization Mode	Electrospray Ionization (ESI), Positive
MRM Transitions	See Table 5

Table 5: MRM Transitions for **Phosmet Oxon**

Precursor Ion (Q1) m/z	Product Ion (Q3) m/z	Collision Energy (eV)	Reference
302.0	160.0	16-24	
302.0	133.1	40	
302.0	77.0	50-56	

Instrumentation: A gas chromatograph coupled to a single quadrupole or triple quadrupole mass spectrometer.

Table 6: GC-MS Parameters for **Phosmet Oxon** Analysis

Parameter	Recommended Conditions
GC Column	Mid-polarity column (e.g., 5% phenyl-methylpolysiloxane, 30 m x 0.25 mm, 0.25 µm)
Carrier Gas	Helium at a constant flow of 1.0 - 1.5 mL/min
Injection Mode	Splitless or Pulsed Splitless
Injector Temperature	250 - 280 °C
Oven Program	Initial temp 60-80°C, hold for 1-2 min, ramp at 10-25°C/min to 280-300°C, hold for 5-10 min
Transfer Line Temp	280 - 300 °C
Ion Source Temp	230 - 280 °C
Ionization Mode	Electron Ionization (EI) at 70 eV
Acquisition Mode	Selected Ion Monitoring (SIM) or Multiple Reaction Monitoring (MRM)
SIM Ions	See Table 7

Table 7: Suggested SIM Ions for **Phosmet Oxon**

Ion (m/z)	Role	Reference
160	Quantifier	
133	Qualifier	
77	Qualifier	

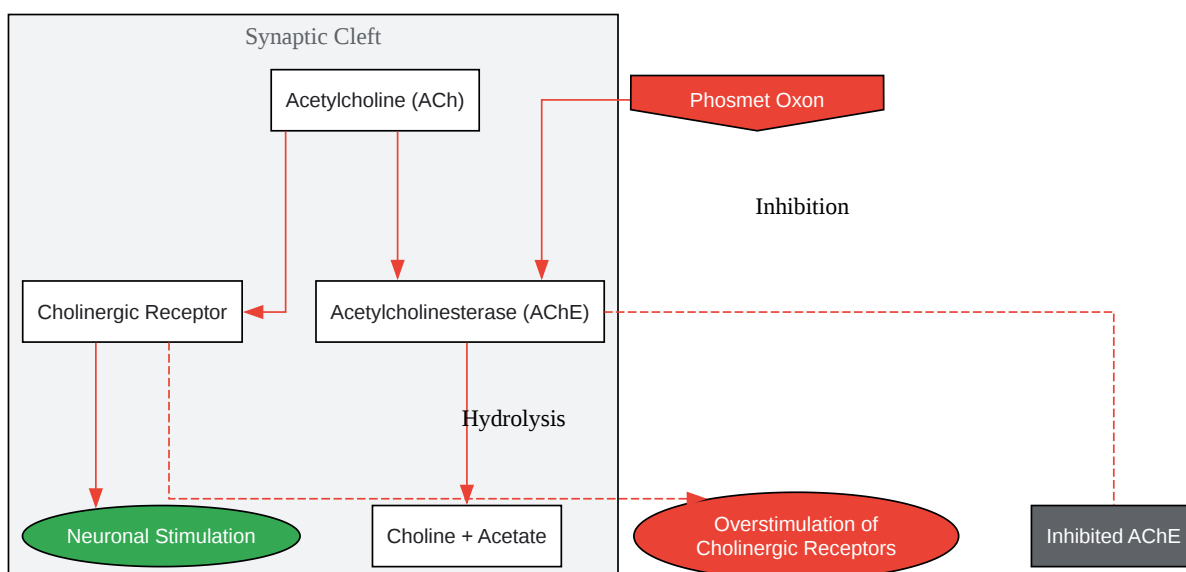
Note: The selection of quantifier and qualifier ions should be confirmed by analyzing a standard of **phosmet oxon**.

## Signaling Pathways and Mechanism of Action

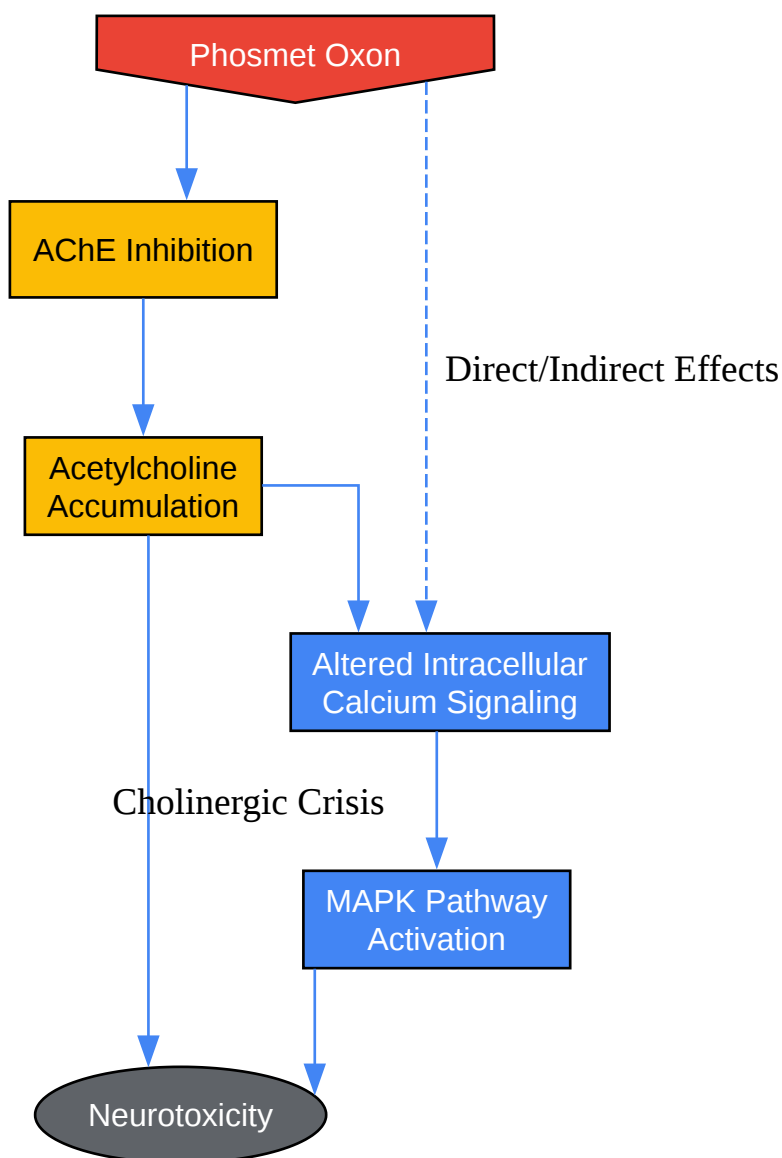
The primary mechanism of toxicity for **phosmet oxon** is the inhibition of acetylcholinesterase (AChE), an enzyme critical for the breakdown of the neurotransmitter acetylcholine. This leads

to an accumulation of acetylcholine in the synaptic cleft, resulting in overstimulation of cholinergic receptors and subsequent neurotoxicity.

#### Acetylcholinesterase Inhibition Pathway







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## References

- 1. Calcium signals and caspase-12 participated in paraoxon-induced apoptosis in EL4 cells - PubMed [pubmed.ncbi.nlm.nih.gov]

- 2. Phosmet | C11H12NO4PS2 | CID 12901 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. openknowledge.fao.org [openknowledge.fao.org]
- 4. doh.wa.gov [doh.wa.gov]
- To cite this document: BenchChem. [Application Notes and Protocols: High-Purity Phosmet Oxon as an Analytical Reference Standard]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1677708#high-purity-phosmet-oxon-as-an-analytical-reference-standard]

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